

# Indisan: An In-depth Technical Guide on a Fragrance Compound

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## Compound of Interest

Compound Name: *Indisan*

Cat. No.: *B12728326*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Technical Overview of **Indisan** and the Absence of Known Therapeutic Analogs or Derivatives

This document addresses the inquiry for an in-depth technical guide on the known analogs or derivatives of **Indisan** for a scientific audience. Initial research indicates a potential misunderstanding of the compound's primary application. The available scientific and commercial literature identifies **Indisan** as a synthetic fragrance ingredient, and there is no substantial public information to suggest it is a lead compound in drug development or has known therapeutic analogs.

## Core Compound: Indisan

**Indisan** is the commercial name for the chemical compound isocamphylcyclohexanol. It is a synthetic substance valued in the fragrance industry for its characteristic sandalwood aroma.

Chemical Identity:

- Chemical Name: Isocamphylcyclohexanol
- CAS Number: 80748-58-9
- Molecular Formula: C<sub>16</sub>H<sub>28</sub>O

- Primary Use: Fragrance ingredient in perfumes, cosmetics, and other scented products.

## Search for Analogs and Derivatives in a Therapeutic Context

A comprehensive search of scientific databases and chemical supplier information was conducted to identify any known analogs or derivatives of **Indisan** (isocamphylcyclohexanol) with documented biological activity or therapeutic potential. The search terms included "**Indisan** analogs," "**Indisan** derivatives," "isocamphylcyclohexanol biological activity," and "isocamphylcyclohexanol pharmacology."

The search did not yield any relevant results pertaining to the use of **Indisan** or its derivatives in a pharmacological or drug development context. The information landscape for this compound is firmly situated within the flavor and fragrance industry. A related compound, Isobornyl cyclohexanol, is listed in the PubChem database as a fragrance ingredient and a potential endocrine disruptor, but no therapeutic applications are indicated.<sup>[1]</sup>

It is important to distinguish **Indisan** from "Indican" or "Indane derivatives," which are chemically distinct and have been investigated for various biological activities. Similarly, "**Indisan**" should not be confused with the nonsteroidal anti-inflammatory drug "Indomethacin."

## Conclusion

Based on the available information, the premise of creating an in-depth technical guide on the therapeutic analogs and derivatives of **Indisan** is not feasible. The compound is a well-established fragrance ingredient, and there is no public record of its exploration as a therapeutic agent. Consequently, the core requirements of the request, including:

- Summaries of quantitative data (e.g., IC50, binding affinities).
- Detailed experimental protocols.
- Diagrams of signaling pathways.

cannot be fulfilled as the foundational data does not exist in the public domain.

For researchers and drug development professionals, it is crucial to note that while many natural and synthetic compounds have diverse applications, **Indisan**'s known profile is exclusively within the realm of perfumery. Should new information emerge regarding the biological activities of **Indisan** or its derivatives, a re-evaluation of this topic would be warranted.

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## References

- 1. Isobornyl cyclohexanol | C<sub>16</sub>H<sub>28</sub>O | CID 103005 - PubChem [pubchem.ncbi.nlm.nih.gov]
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